Aluminum cesium fluoride

• IUPAC Name: aluminum;cesium;tetrafluoride
• InChI: InChI=1S/Al.Cs.4FH/h;;4*1H/q+3;+1;;;;/p-4
• InChI Key: UYFXWCIZFDKSTJ-UHFFFAOYSA-J

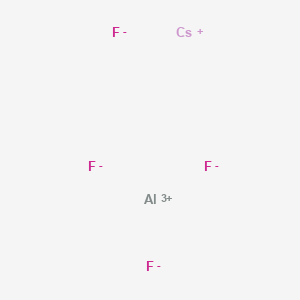

• Canonical SMILES: [F-].[F-].[F-].[F-].[Al+3].[Cs+]
• Molecular Formula: AlCsF4
• Molecular Weight: 235.880603 g/mol
• CAS No.: 39211-00-2, 138577-01-2

Description

Aluminum cesium fluoride, a specialized inorganic compound, is primarily utilized as a flux in high-temperature brazing processes for aluminum alloys. Its amorphous structure (K(Cs)AlF₄) and unique coordination environment distinguish it from simpler alkali metal fluorides . The compound exhibits a melting range of 434–436°C, optimized for metallurgical applications where controlled melting and wetting are critical . Its synthesis involves forming a cesium-aluminum-fluoride complex, though detailed protocols remain proprietary .

Preparation Methods

Synthetic Routes and Reaction Conditions: Aluminum cesium fluoride can be synthesized through the reaction of cesium fluoride with aluminum fluoride. The typical reaction involves mixing cesium fluoride and aluminum fluoride in a stoichiometric ratio under controlled conditions to form the desired compound .

Industrial Production Methods: In industrial settings, this compound is produced by combining cesium fluoride and aluminum fluoride in an aqueous solution. The mixture is then subjected to controlled heating and stirring to ensure complete reaction. The resulting product is filtered, dried, and purified to obtain high-purity this compound .

Chemical Reactions Analysis

Method 1: Hydroxide-Fluoride Neutralization

• Formation of Aluminum Fluoride :

  $$\text{Al(OH)}_3 + 3\text{HF} \rightarrow \text{AlF}_3 + 3\text{H}_2\text{O} \quad (90–95^\circ \text{C}) \quad[1][7][8]$$

  Aluminum hydroxide reacts with hydrofluoric acid under heating to form aluminum fluoride.

• Cesium Hydroxide Addition :

  $$\text{AlF}_3 + \text{CsOH} \rightarrow \text{CsAlF}_4 + \text{H}_2\text{O} \quad (\text{pH 7.8–8}) \quad[1][7][8]$$

  Cesium hydroxide is added to aluminum fluoride, adjusting the pH to 7.8–8.

• pH Stabilization :

  $$\text{HF} + \text{excess OH}^- \rightarrow \text{F}^- + \text{H}_2\text{O} \quad (\text{pH reduced to 6.5–7}) \quad[1][7][8]$$

  Hydrofluoric acid is added to lower the pH to 6.5–7, stabilizing the compound.

Key Conditions :

• Temperature: 90–95°C during reaction .

• Drying: 90–105°C to remove residual moisture .

Method 2: Solid-State Reaction

$$\text{CsF} + \text{AlF}_3 \rightarrow \text{CsAlF}_4 \quad (\text{HF solvent, 200°C}) \quad[7]$$

Cesium fluoride and aluminum fluoride are annealed in hydrofluoric acid, followed by dehydration under vacuum.

Thermal Decomposition

CsAlF₄ exhibits phase transitions under heat:

• Melting Point : 429.5°C (crystalline form) .

• Amorphous Form : Melting begins at 419°C with a broad endothermic peak (419–472°C) due to multiple fluorocomplexes .

Thermal Stability :

• Crystalline CsAlF₄ remains stable up to 440°C .

• Amorphous CsAlF₄ has a wider fusion range (30–90°C width), making it suitable for brazing applications .

Reactions in Brazing Flux Formulations

CsAlF₄ is blended with alkali fluorides to optimize melting behavior:

Flux Composition	Melting Range	CsF Content	Application
CsAlF₄ (crystalline)	440–580°C	30–75 mol%	Aluminum-copper brazing
CsAlF₄-KF-AlF₃	490–521°C	≤20 wt%	Mid-temperature brazing
Amorphous CsAlF₄	419–472°C	45–65 wt% Cs	High-magnesium aluminum alloys

Key Observations :

• Lower CsF content (e.g., 18 mol%) in ternary systems (AlF₃-KF-CsF) reduces costs while maintaining a melting point of ~520°C .

• Hygroscopic CsF requires anhydrous handling to prevent hydrolysis .

Structural and Reactivity Insights

• Coordination Geometry : Octahedral Al³⁺ centers bonded to six F⁻ ions, with Cs⁺ ions occupying interstitial sites .

• Reactivity with Water :

  $$\text{CsAlF}_4 + \text{H}_2\text{O} \rightarrow \text{CsF} + \text{AlF}_3\cdot 3\text{H}_2\text{O} \quad (\text{slow hydrolysis}) \quad[1][6]$$

  Hydrolysis is minimized in flux formulations by rapid drying .

Comparative Data Table

Property	Crystalline CsAlF₄	Amorphous CsAlF₄
Melting Point	429.5°C	419–472°C
pH Stability Range	6.5–8	6.6
Fluorine Content	27–33 wt%	27–33 wt%
Hygroscopicity	Low	Moderate

Scientific Research Applications

Brazing and Soldering

One of the primary applications of aluminum cesium fluoride is as a flux in brazing aluminum alloys, especially those containing magnesium. The low melting point of this compound allows it to effectively facilitate the joining of metals at lower temperatures, which is crucial for maintaining the integrity of heat-sensitive materials.

• Case Study: Automotive Industry
  • In recent years, the automotive industry has increasingly utilized aluminum alloys with higher magnesium content to enhance the strength and performance of components such as radiators. The demand for effective soldering fluxes that can operate under these conditions has led to the development of tailored this compound formulations that meet specific melting point requirements .

Catalysis in Organic Reactions

This compound also serves as a heterogeneous catalyst in organic synthesis. Its ability to stabilize reactive intermediates enhances reaction efficiency and selectivity.

• Research Findings:
  • Studies have demonstrated that this compound can catalyze reactions involving alkylation and acylation processes, providing an alternative to traditional catalysts that may require harsher conditions or lead to unwanted by-products .

The production of this compound typically involves the following steps:

• Synthesis : Mixing aluminum hydroxide with hydrofluoric acid to form aluminum fluoride.
• Reaction : Adding cesium hydroxide to adjust pH and facilitate the formation of the cesium-aluminum complex.
• Drying : The resultant product is dried under controlled conditions to achieve the desired amorphous or crystalline structure .

Mechanism of Action

The mechanism of action of aluminum cesium fluoride involves its ability to act as a source of fluoride ions. These fluoride ions can participate in various chemical reactions, including nucleophilic substitution and catalysis. The compound’s effectiveness as a catalyst is attributed to the high reactivity of the fluoride ions, which can facilitate the formation and breaking of chemical bonds .

Comparison with Similar Compounds

Table 1: Key Properties of Aluminum Cesium Fluoride

Property	Value/Range	Reference
Melting Point	434–436°C
Chemical Formula	K(Cs)AlF₄
Density	3.74 g/cm³
Primary Application	Brazing aluminum alloys
Structure	Amorphous complex

Comparison with Similar Compounds

Alkali Metal Fluorides (CsF, KF, NaF, RbF)

Alkali metal fluorides like cesium fluoride (CsF) share some functional overlap with this compound, particularly in catalysis and fluorination reactions. However, key differences arise in structure and application:

• Structural Differences: CsF forms ionic crystals with Cs–F bond lengths of ~3.01 Å in pure form, elongating to 3.1456 Å in ammoniates due to hydrogen bonding . In contrast, this compound adopts an amorphous, bisphenoid coordination with Al and Cs, tailored for fluxing .
• Catalytic Behavior :
  • CsF catalyzes nucleophilic fluorination (e.g., in Suzuki couplings and fluorovinylic compound synthesis) , whereas this compound lacks catalytic utility in organic chemistry due to its thermal and structural constraints .
• Thermal Stability :
  • CsF melts at 682°C , significantly higher than this compound (434–436°C), reflecting its suitability for high-temperature processes like glass manufacturing .

Table 2: Comparative Thermal and Structural Data

Compound	Melting Point (°C)	Structure	Key Application	Reference
This compound	434–436	Amorphous complex	Aluminum brazing
Cesium Fluoride (CsF)	682	Ionic crystal	Organic catalysis
Potassium Fluoride (KF)	858	Ionic crystal	Metallurgy, glass
Cesium Fluoride Ammoniate	Decomposes	3D hydrogen-bonded	Ammonia storage

Other Aluminum-Containing Fluorides

• Aluminum Fluoride (AlF₃) :
  • A high-melting-point (1,290°C) compound used as a catalyst in halogenation and isomerization reactions . Unlike this compound, AlF₃ lacks alkali metals, limiting its fluxing capabilities but enhancing thermal stability .
• Cesium Fluoroaluminate (K(Cs)AlF₄) :
  • A variant with similar applications but distinct stoichiometry. Its solubility in water (19.1 g/L at 22°C) and higher purity make it preferable for precision brazing .

Biological Activity

Aluminum cesium fluoride (AlCsF4) is a compound that has garnered attention due to its potential biological activities and interactions with various biological systems. This article synthesizes available research findings, including data tables and case studies, to provide a comprehensive overview of the biological activity associated with this compound.

This compound is characterized by its unique chemical structure, which includes aluminum, cesium, and fluoride ions. Its molecular formula is AlCsF4, and it has been studied for its potential applications in various fields, including materials science and biochemistry.

1. Toxicological Studies

Research indicates that aluminum compounds can have significant effects on biological systems. A study highlighted the interactions between aluminum and fluoride, showing that the simultaneous administration of these elements can lead to increased plasma concentrations of aluminum in animal models. This suggests a potential for this compound to influence aluminum bioavailability in biological systems .

Study	Organism	Findings
Cunat et al.	Rats	Enhanced aluminum uptake when combined with fluoride
Ahn et al.	Rabbits	Inhibition of fluoride uptake by aluminum; accumulation in bones
Chinoy & Patel	Mice	Reduced protein content in ovaries and uterus with aluminum and fluoride exposure

2. Metabolic Effects

The metabolic effects of this compound are still under investigation. However, existing studies suggest that aluminum may interfere with intracellular processes by binding to nucleic acids and disrupting protein metabolism. This interference can affect neurotransmitter levels and overall cellular function .

3. Synergistic Effects with Fluoride

The combination of aluminum and fluoride has been shown to have synergistic effects on biological systems. For instance, the formation of complexes between these elements may enhance or inhibit various metabolic pathways, leading to altered physiological responses . The studies indicate that while fluoride is essential for mineralization processes in hard tissues, aluminum may counteract these benefits by disrupting calcium and phosphorus metabolism .

Case Study 1: Neurotoxicity in Animal Models

A series of experiments demonstrated that exposure to both aluminum and fluoride resulted in abnormal nerve fiber structures in animal models. The presence of AlF3 along with sodium fluoride exacerbated these effects, indicating a potential neurotoxic risk associated with the compound .

Case Study 2: Reproductive Health Impacts

In another study focusing on reproductive health, mice exposed to sodium fluoride and aluminum chloride exhibited significant changes in ovarian function, including altered hormone levels and increased cholesterol content in serum. These findings raise concerns about the reproductive toxicity of this compound when present alongside other fluorides .

Ecotoxicological Summary

This compound's ecotoxicological profile reveals potential risks to aquatic environments. Studies have indicated that it may exhibit toxicity towards sediment-dwelling organisms, affecting biotransformation processes within ecosystems .

Q & A

Q. What are the standard methods for synthesizing aluminum cesium fluoride, and how can purity be verified?

this compound is typically synthesized via solid-state reactions or flux growth. For solid-state synthesis, stoichiometric amounts of CsF and AlF₃ are heated at 400–500°C under inert gas to prevent hydrolysis. Purity is assessed using X-ray diffraction (XRD) to confirm the absence of unreacted precursors or secondary phases like Cs₃AlF₆ . Inductively coupled plasma mass spectrometry (ICP-MS) quantifies trace impurities (e.g., Na, K) .

Q. Which characterization techniques are critical for analyzing AlCsF₄'s structural and thermal properties?

• Crystallography : Single-crystal XRD resolves bond distances (e.g., Cs–F: 3.06–3.12 Å) and coordination geometry .
• Thermal stability : Differential scanning calorimetry (DSC) confirms the melting point (434–436°C) and detects phase transitions .
• Solubility : Gravimetric analysis measures solubility in water (19.1 g/L at 22°C) under controlled pH (6–8) .

Q. How do co-existing anions (e.g., nitrate, sulfate) affect AlCsF₄'s reactivity in aqueous systems?

Competitive ligand interactions can alter solubility and ion-exchange behavior. For example, sulfate ions may form insoluble Al₂(SO₄)₃, reducing Al³⁺ availability. Methodologically, ion chromatography paired with speciation modeling (e.g., PHREEQC) quantifies anion competition .

Advanced Research Questions

Q. What experimental strategies resolve contradictions in fluoride removal efficiency using AlCsF₄-based electrocoagulation?

Discrepancies in fluoride adsorption capacity (e.g., 50–80% efficiency) often stem from varying current density, pH, or competing ions (Cl⁻, NO₃⁻). To reconcile

• Conduct factorial design experiments to isolate variables .
• Use scanning electron microscopy with energy-dispersive X-ray spectroscopy (SEM-EDS) to analyze electrode fouling mechanisms .
• Compare results with theoretical models (e.g., Nernst-Planck equations) for ion transport .

Q. How can computational modeling predict AlCsF₄'s role in cesium separation from nuclear waste streams?

Molecular dynamics (MD) simulations parameterized with crystallographic data (e.g., Cs–F bond lengths) model Cs⁺ selectivity in molten salts or ion-exchange matrices. Validation requires synchrotron X-ray absorption spectroscopy (XAS) to probe local Cs environments . For acidic waste systems, thermodynamic models (e.g., Pitzer equations) account for Al³⁺ interference in Cs⁺ partitioning .

Q. What mechanistic insights explain AlCsF₄'s catalytic activity in perovskite synthesis for optoelectronics?

AlCsF₄ acts as a Lewis acid catalyst by stabilizing intermediate phases. In situ Raman spectroscopy tracks CsPbBr₃ formation during annealing, while density functional theory (DFT) calculations identify charge-transfer pathways at Al³⁺ sites . Optimize reaction conditions (e.g., temperature ramping rates) using response surface methodology (RSM) .

Methodological Notes

• Data Reporting : Follow guidelines in and for experimental rigor. Include raw data (e.g., XRD patterns, ICP-MS traces) in supplementary materials.
• Safety : AlCsF₄’s hygroscopicity requires handling in gloveboxes. Fluoride toxicity necessitates PPE and fume hoods .
• Conflicting Data : Apply statistical tools (e.g., ANOVA) to assess reproducibility, and cross-validate with multiple techniques (e.g., XRD + FTIR) .
